

# Performance characteristics of different VMA quantitation assays

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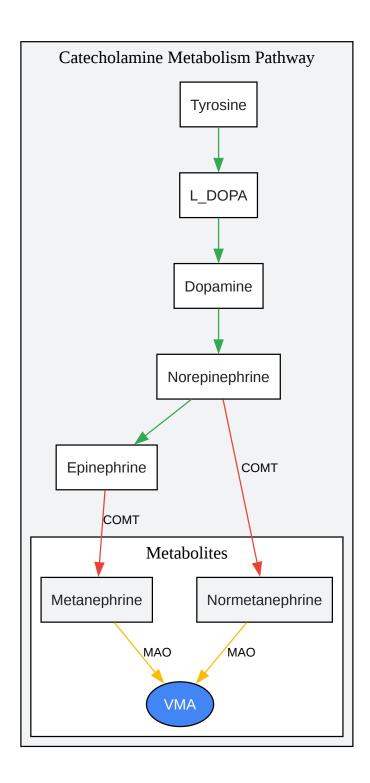
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# Introduction to Vanillylmandelic Acid (VMA)

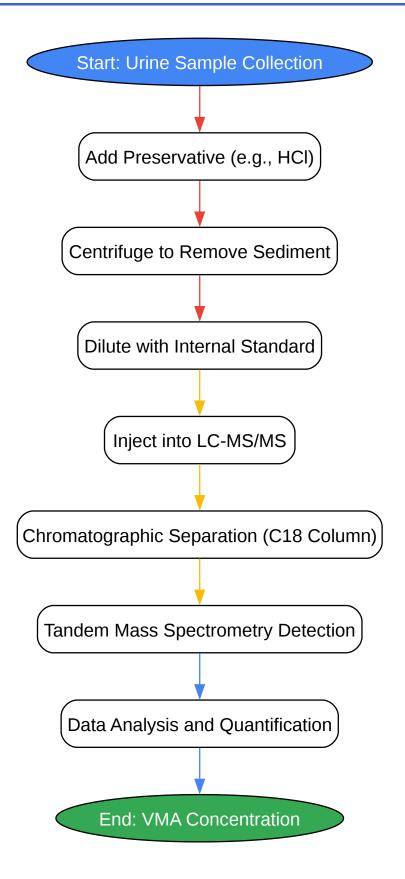
VanillyImandelic acid is the primary end-product of the metabolism of the catecholamines epinephrine and norepinephrine.[1] Its measurement in urine is a critical tool for the diagnosis and monitoring of catecholamine-secreting tumors, particularly neuroblastoma in children.[1][2] Accurate and reliable VMA quantification is therefore essential for clinical decision-making.[1] This guide explores the performance of various analytical methods used in clinical and research laboratories.

The metabolic pathway of catecholamines leading to the production of VMA is illustrated below. This visualization helps to understand the biochemical basis of using VMA as a biomarker for tumors that overproduce catecholamines.[3]

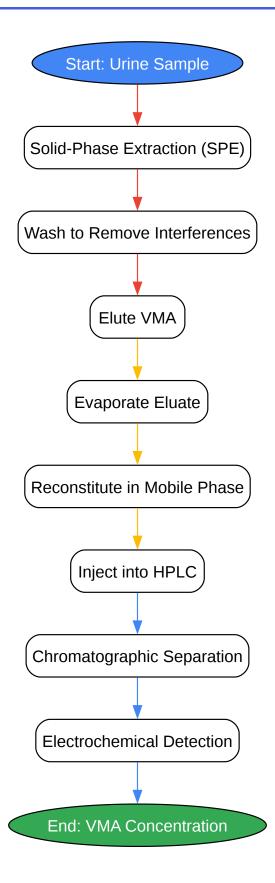




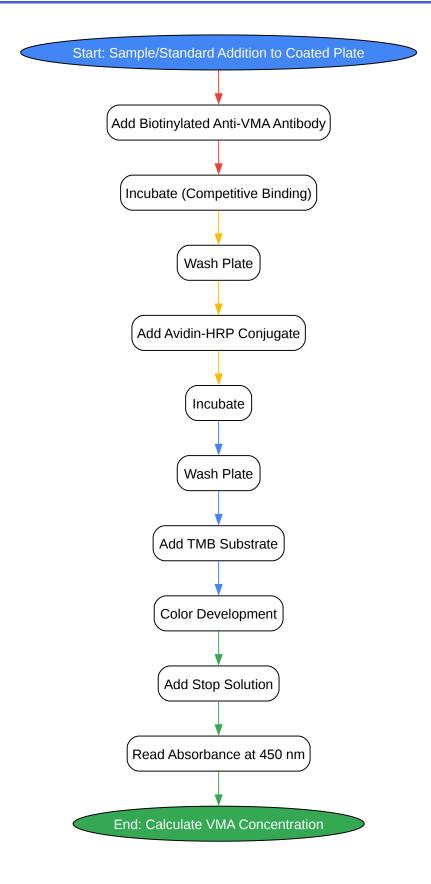




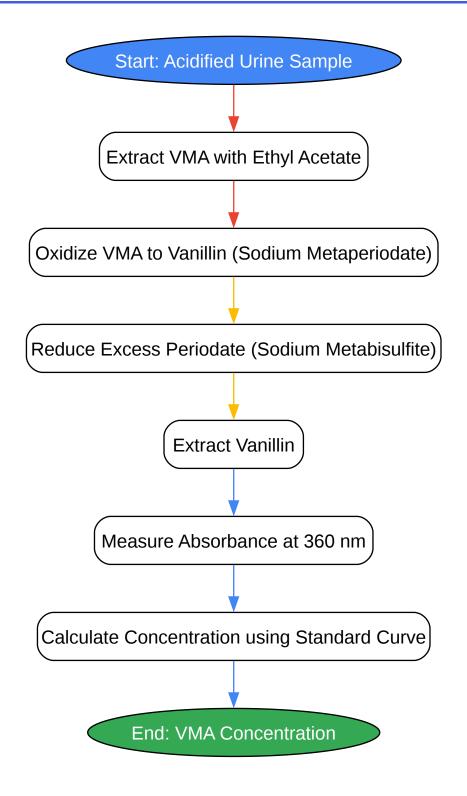












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## References

- 1. benchchem.com [benchchem.com]
- 2. mayocliniclabs.com [mayocliniclabs.com]
- 3. benchchem.com [benchchem.com]
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